

Technical Comparison Guide: Mass Spectrometry Characterization of OCF3-Phenylalanine

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Compound of Interest

Compound Name: 3-(Trifluoromethoxy)-DL-phenylalanine
CAS No.: 439587-14-1
Cat. No.: B2744597

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Executive Summary

OCF3-Phenylalanine (Trifluoromethoxy-phenylalanine) is a critical non-canonical amino acid used in medicinal chemistry to modulate lipophilicity, metabolic stability, and blood-brain barrier permeability. Its structural similarity to phenylalanine, combined with the unique electronic properties of the trifluoromethoxy group (the "super-halogen"), makes it a valuable scaffold in peptide therapeutics.

This guide provides a definitive technical analysis of the mass spectrometry (MS) fragmentation patterns of OCF3-phenylalanine. Unlike standard phenylalanine, OCF3-Phe exhibits unique neutral losses (specifically COF

) that serve as diagnostic fingerprints. This document compares these patterns against native Phenylalanine (Phe) and Trifluoromethyl-phenylalanine (CF

-Phe) to ensure unambiguous identification in proteomic and metabolomic workflows.

Technical Specifications & Molecular Identity

Before analyzing fragmentation, accurate mass calculations are essential for precursor ion selection.

Parameter	Phenylalanine (Phe)	CF -Phenylalanine	OCF -Phenylalanine
Formula	C	C	C
	H	H	H
	NO	F	F
		NO	NO
Monoisotopic Mass (Da)	165.0790	233.0664	249.0613
[M+H] (m/z)	166.0868	234.0737	250.0686
Electronic Effect ()	0.00 (Ref)	0.54 (EWG)	0.35 (EWG + Resonance)
Lipophilicity ()	0.00 (Ref)	0.88	1.04

“

Analyst Note: The OCF

group adds exactly 83.99 Da relative to a hydrogen atom. The mass difference between CF

-Phe and OCF

-Phe is exactly 15.99 Da (one oxygen atom), which is easily resolved on high-resolution instruments (Q-TOF, Orbitrap).

Comparative Fragmentation Analysis

The fragmentation behavior of OCF

-Phe is distinct due to the lability of the O-CF

bond under collision-induced dissociation (CID).

Table 1: Diagnostic Fragment Ions[1]

Fragment Type	Phenylalanine (Phe)	CF -Phenylalanine	OCF -Phenylalanine	Significance
Immonium Ion	120.08 (C			Primary diagnostic ion for peptide sequencing.
	H			
	N	188.07	204.06	
	)			
Tropylum Ion	91.05 (C			Aromatic side-chain retention.
	H	159.04	175.04	
	)			
Characteristic Neutral Loss	-17 (NH) , -46 (HCOOH)	-20 (HF)	-66 (COF)	CRITICAL: OCF specific loss.
Secondary Fragment	77.04 (Phenyl)	109.04 (F-Benzyl)	109.04 (F-Benzyl)	Result of OCF degradation.

Key Differentiator: The "Super-Halogen" Loss

While CF

groups typically lose HF (20 Da) or the entire CF

radical (69 Da), the OCF

group is unique in its ability to lose carbonyl fluoride (COF

, 66 Da) via a four-center rearrangement. This transition leaves a fluorine atom attached to the aromatic ring, shifting the mass by -66 Da rather than -85 Da.

Deep Dive: Fragmentation Mechanism

To confidently identify OCF

-Phe, one must understand the causality of its fragmentation. The pathway involves standard backbone cleavage followed by specific side-chain degradation.

Mechanism Description

- Backbone Cleavage: The protonated molecular ion $[M+H]$

(m/z 250) initially loses NH

(-17) and HCOOH (-46) typical of amino acids, or undergoes inductive cleavage to form the Immonium Ion at m/z 204.

- Side Chain Isolation: The formation of the substituted benzyl/tropylium cation (m/z 175) is a dominant pathway.

- OCF

Specific Degradation: The m/z 175 ion is metastable. It undergoes a rearrangement where the oxygen attacks the CF

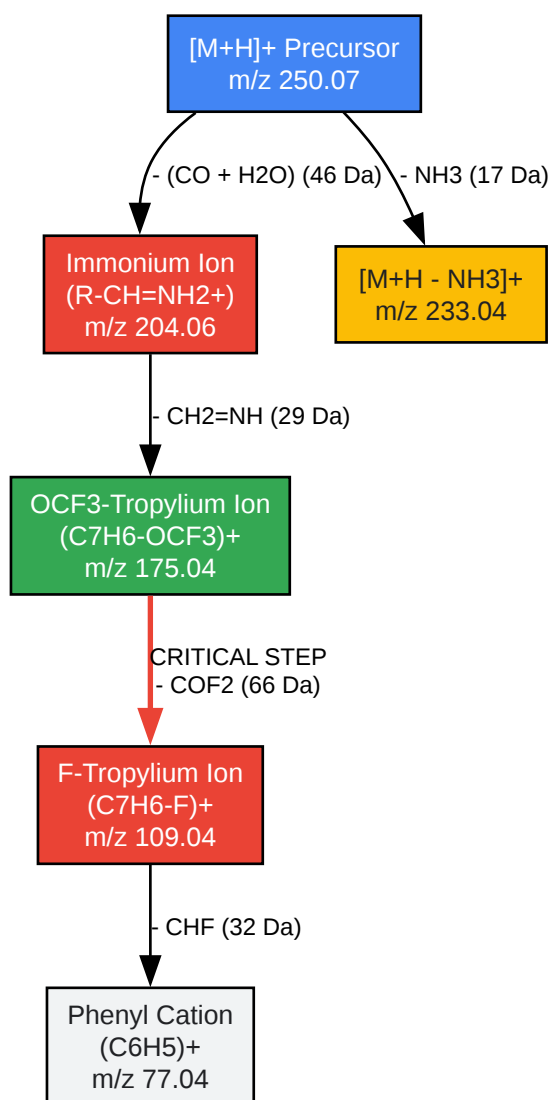
carbon, expelling COF

(66 Da) and leaving a fluorinated tropylium ion at m/z 109. This is the "smoking gun" for OCF identification.

Visualization: Fragmentation Pathway

The following diagram illustrates the stepwise degradation of OCF

-Phenylalanine in positive ESI mode.



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Caption: ESI-MS/MS fragmentation pathway of OCF3-Phe highlighting the diagnostic loss of COF2 from the side chain.

Experimental Protocol: Characterization Workflow

To replicate these results, use the following self-validating protocol. This workflow is designed for LC-MS/MS analysis using a Q-TOF or Orbitrap system.

Step 1: Sample Preparation

- Stock Solution: Dissolve 1 mg OCF

-Phe in 1 mL 50:50 Acetonitrile:Water (0.1% Formic Acid).

- Working Solution: Dilute to 1 μM (1 pmol/ μL) to avoid detector saturation and space-charge effects.

Step 2: MS Parameters (Direct Infusion or LC)

- Ionization: ESI Positive Mode (+).

- Spray Voltage: 3.5 kV.

- Capillary Temp: 275°C (OCF

is thermally stable, but avoid >350°C to prevent in-source degradation).

- Collision Energy (CE): Ramp from 10 eV to 40 eV.

- Low CE (10-20 eV): Preserves the Immonium ion (m/z 204).

- High CE (30-40 eV): Forces the OCF

-> COF

transition (m/z 175 -> 109).

Step 3: Data Validation Criteria

A positive identification requires the detection of three specific peaks:

- Parent: m/z 250.07 ($\pm$ 5 ppm).
- Immonium: m/z 204.06.
- Diagnostic Fragment: m/z 109.04 (confirming the fluorinated aromatic core after COF loss).

Differentiation Strategy

In complex matrices, OCF

-Phe can be confused with metabolic byproducts or isobaric contaminants. Use this logic gate to confirm identity:

- Check Mass Defect: OCF

introduces a negative mass defect relative to hydrocarbons.

- Phe (C₉H₁₁NO₂): Mass defect = 0.079
- OCF₃-Phe: Mass defect = 0.061 (Fluorine lowers the defect).

- Monitor Neutral Loss:

- If you see -20 Da (HF), suspect CF

-Phe or ring-fluorinated Phe.

- If you see -66 Da (COF

), confirm OCF

-Phe.

- Isotope Pattern:

- Unlike Chlorine or Bromine, Fluorine is monoisotopic (

F). Do not look for M+2 peaks. Rely strictly on the exact mass and fragmentation tree.

References

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